

thermal properties doxepin hydrochloride DSC analysis

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Doxepin Hydrochloride

CAS No.: 1229-29-4

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Thermal Behavior and Key Incompatibilities

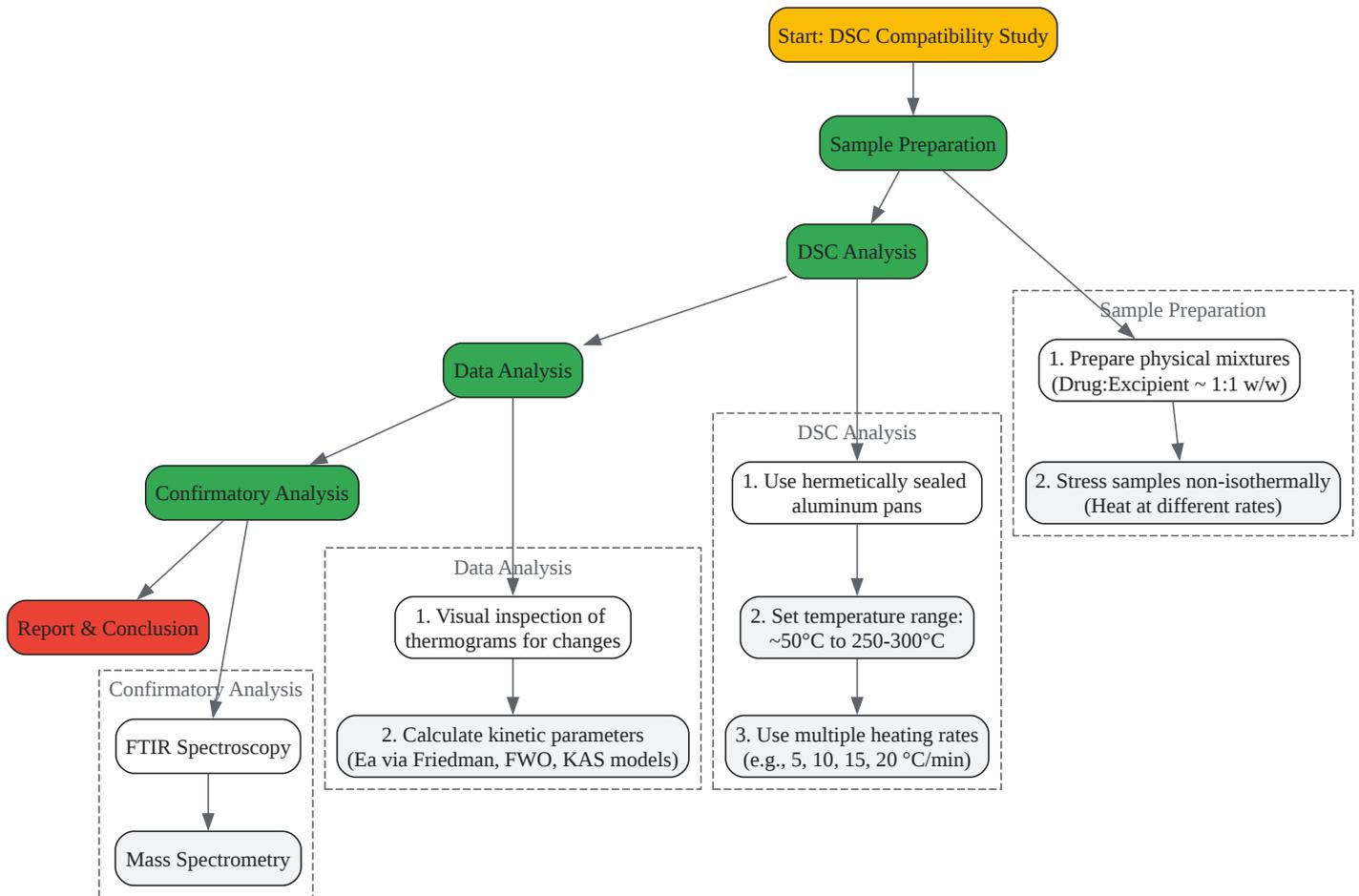
The table below summarizes the fundamental thermal properties of **doxepin hydrochloride** and its interactions with two common reducing sugars, as identified by DSC.

Property / Interaction	Doxepin Hydrochloride (Pure)	Interaction with Dextrose	Interaction with Lactose
Melting Point	187 - 189 °C [1]	Not Applicable	Not Applicable
Thermal Event	Sharp endothermic melt [2] [3]	Incompatibility: Evidenced by changes in DSC thermogram (peak shift/disappearance) [2]	Incompatibility: Evidenced by changes in DSC thermogram (peak shift/disappearance) [3]
Interaction Type	Not Applicable	Maillard reaction (between tertiary amine and reducing carbohydrate) [2] [3]	Maillard reaction (between tertiary amine and reducing carbohydrate) [3]
Confirmed By	Not Applicable	FTIR, Mass Spectrometry [2]	FTIR, Mass Spectrometry [3]

Property / Interaction	Doxepin Hydrochloride (Pure)	Interaction with Dextrose	Interaction with Lactose
Kinetic Models Applied	Not Applicable	Friedman, Flynn-Wall-Ozawa, Kissinger-Akahira-Sunose [2]	Information not specified in results
Key Recommendation	Not Applicable	Exclude dextrose from formulations [2]	Be cautious with lactose use [3]

Detailed Experimental Protocol for DSC Analysis

The following workflow outlines the general procedure for conducting a DSC compatibility study, synthesized from the methodologies in the search results.



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The diagram above shows the key stages of a DSC compatibility study. Here are the specific methodological details:

- **Sample Preparation:** The studies analyzed involved preparing **solid-state physical mixtures of doxepin hydrochloride** and the excipient (e.g., dextrose or lactose) in a 1:1 weight ratio. These mixtures were gently triturated to ensure uniform mixing [2] [3].
- **DSC Instrument Parameters:**
 - **Sample Weight:** Approximately **2 mg** of sample is used [2] [4].
 - **Pan Type:** Sealed in a standard **aluminum crucible** [5].
 - **Temperature Range:** Typically from ambient temperature to about **250-300°C** [5] [1].
 - **Heating Rate:** For kinetic studies, multiple heating rates (e.g., **5, 10, 15, and 20 °C/min**) are used under a nitrogen purge [2].
- **Data Interpretation:** An incompatibility is indicated by significant changes in the DSC thermogram of the mixture compared to the individual components. This includes the **disappearance, shift, or appearance of new endothermic/exothermic peaks** [2] [3].

Kinetic Analysis of the Maillard Reaction

For a detected incompatibility, non-isothermal kinetic analysis can be performed to predict stability. The following table compares the kinetic parameters obtained from the doxepin-dextrose reaction using different mathematical models.

Kinetic Model	Primary Function	Application to Doxepin-Dextrose Incompatibility
Friedman	Isoconversional (differential) method to calculate activation energy (E_a) at different degrees of conversion (α) [2].	Used to characterize the solid-state reaction kinetics, revealing the energy barrier of the Maillard reaction under stress conditions [2].
Flynn-Wall-Ozawa (FWO)	Isoconversional (integral) method to determine E_a without needing a precise reaction model [2] [3].	Applied as a model-free method to calculate the activation energy and assess the incompatibility [2].
Kissinger-Akahira-Sunose (KAS)	Another integral isoconversional method used to estimate E_a [2].	Employed alongside FWO and Friedman to characterize the drug-excipient mixture kinetics [2].

Conclusions and Formulation Guidance

The DSC studies and subsequent analysis lead to two critical recommendations for formulation scientists:

- **Exclude Reducing Sugars:** The evidence strongly recommends **excluding dextrose** from solid dosage forms containing **doxepin hydrochloride**. Furthermore, caution should be exercised when using **lactose**, another common reducing sugar, as it participates in the same Maillard reaction [2] [3].
- **Use DSC as a Screening Tool:** DSC-based kinetic analysis is validated as a **simple, fast, and versatile** method for the early screening of drug-excipient incompatibilities during preformulation studies. It allows for the rapid identification of problematic excipients before committing to long-term stability tests [2].

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